

# An In-depth Technical Guide to Acid Green 20 (CAS 5850-39-5)

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## Compound of Interest

Compound Name: Acid green 20

Cat. No.: B3273268

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## Introduction

**Acid Green 20**, identified by the CAS number 5850-39-5, is a synthetic dye belonging to the double azo class of compounds.<sup>[1]</sup> Primarily utilized in the textile and paper industries, its properties and potential applications are of interest to various scientific disciplines. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety information for **Acid Green 20**. While its use in industrial dyeing is well-documented, its application in biological research and drug development is not extensively reported in publicly available literature. This document consolidates the available technical data to serve as a foundational resource for researchers.

## Chemical and Physical Properties

**Acid Green 20** is a dark green to black powder.<sup>[1][2][3]</sup> Its chemical structure as a disodium salt of a complex aromatic sulfonic acid renders it soluble in water.<sup>[1][2][3][4][5]</sup>

Table 1: Chemical and Physical Properties of **Acid Green 20**

Property	Value	Reference
CAS Number	5850-39-5	[1][3]
C.I. Name	Acid Green 20, C.I. 20495	[1][3]
Molecular Formula	C22H16N6Na2O7S2	[1][5]
Molecular Weight	586.51 g/mol	[1][5]
Appearance	Dark green to black powder	[1][2][3]
Solubility	Soluble in water, slightly soluble in ethanol and soluble fiber element, insoluble in other organic solvents.	[1][2][3][4]
Melting Point	>300°C	[4]

Table 2: Color Properties in Different Chemical Environments

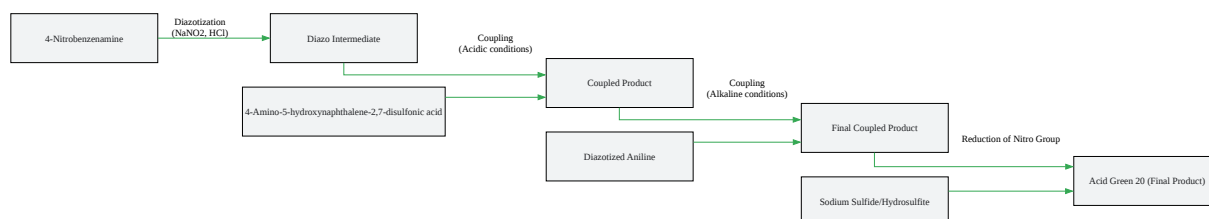
Condition	Observed Color	Reference
Aqueous Solution	Dark blue-green	[1][2][3]
Concentrated H2SO4	Blue-green	[1][3]
Diluted H2SO4	Blue precipitate	[1][3]
Concentrated HNO3	Brown solution	[1][3]
10% NaOH Solution	Purple solution	[1][2][3]

## Synthesis

The manufacturing of **Acid Green 20** involves a multi-step diazotization and coupling process.

## Logical Flow of Synthesis

Below is a diagram illustrating the key steps in the synthesis of **Acid Green 20**.



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Caption: Synthesis pathway of **Acid Green 20**.

## Spectral and Toxicological Data

Detailed quantitative spectral and toxicological data for **Acid Green 20** are not extensively available in the scientific literature.

Table 3: Spectral Properties

Parameter	Value	Reference
UV-Vis Absorption Maxima ( $\lambda_{\text{max}}$ )	Data not available	
Molar Extinction Coefficient ( $\epsilon$ )	Data not available	
Fluorescence Excitation Maxima	Data not available	
Fluorescence Emission Maxima	Data not available	
Fluorescence Quantum Yield ( $\Phi$ )	Data not available	

Table 4: Toxicological and Safety Information

Parameter	Information	Reference
Acute Toxicity (LD50/LC50)	Unlisted	[2]
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA	[2]
Mutagenicity	Mutagenicity data reported	[2]
Hazards	Harmful if swallowed. May cause eye, skin, and respiratory tract irritation. Possible risks of irreversible effects.	[2]
Handling Precautions	Wear appropriate protective eyeglasses, gloves, and clothing. Use in a well-ventilated area or with an approved respirator.	[2]

## Experimental Protocols

While specific protocols for the use of **Acid Green 20** in a research laboratory setting are scarce, this section provides a detailed protocol for its decolorization based on a published study and a general protocol for dyeing wool.

## Protocol for Sonocatalytic Decolorization of Acid Green 20

This protocol is based on the optimization of **Acid Green 20** decolorization using ultrasound and hydrogen peroxide.<sup>[2]</sup>

Objective: To achieve efficient decolorization of an aqueous solution of **Acid Green 20**.

Materials:

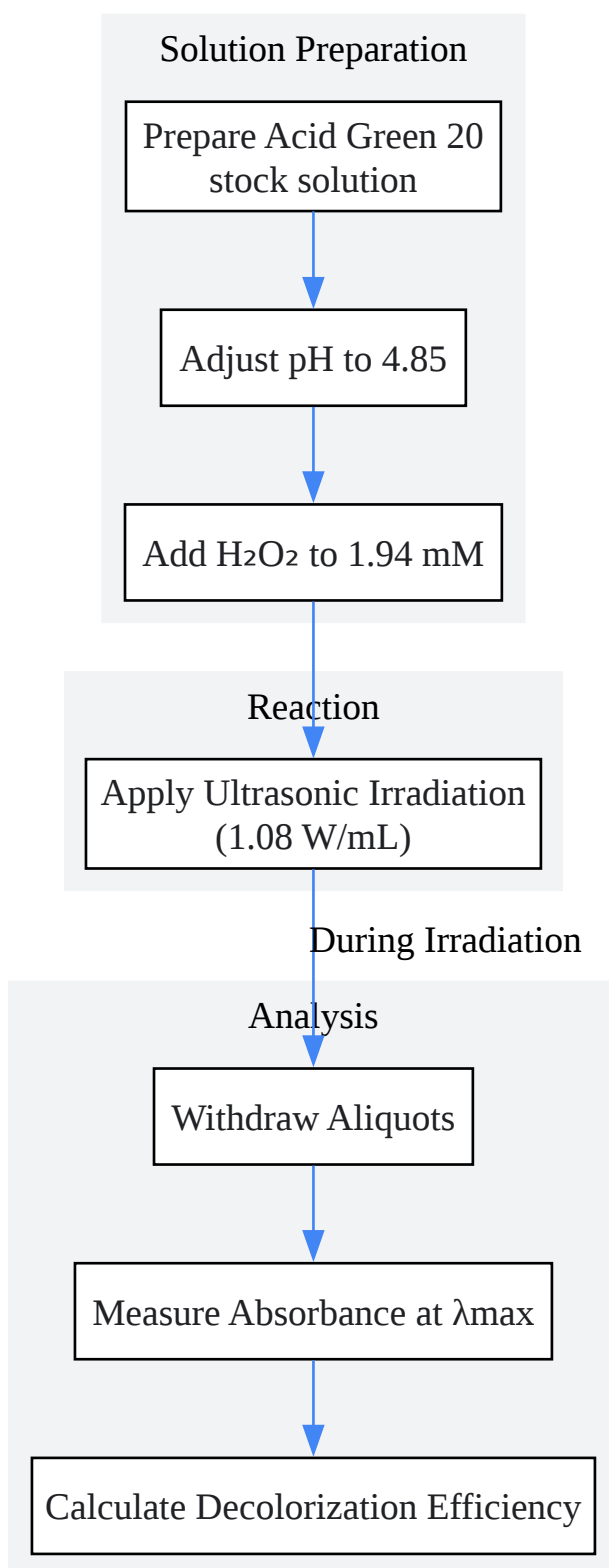
- **Acid Green 20**
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution (30%)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) and Sodium hydroxide (NaOH) for pH adjustment
- Ultrasonic bath or probe with controllable power output
- pH meter
- Spectrophotometer
- Deionized water

Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of **Acid Green 20** in deionized water.
- **pH Adjustment:** Adjust the initial pH of the **Acid Green 20** solution to approximately 4.85 using H<sub>2</sub>SO<sub>4</sub> or NaOH.
- **Addition of H<sub>2</sub>O<sub>2</sub>:** Add hydrogen peroxide to the solution to achieve a final concentration of approximately 1.94 mM.

- **Ultrasonic Irradiation:** Submerge the reaction vessel in an ultrasonic bath or place the ultrasonic probe in the solution. Apply an ultrasonic power density of 1.08 W/mL.
- **Reaction Time:** Irradiate the solution for a sufficient duration, monitoring the decolorization progress.
- **Analysis:** At regular intervals, withdraw aliquots of the solution and measure the absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) for **Acid Green 20** using a spectrophotometer to determine the extent of decolorization.

Experimental Workflow Diagram:



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Acid Green 20 (CAS 5850-39-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3273268#acid-green-20-cas-number-5850-39-5]

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